

Technical Support Center: Stable Lasalocid Formulation for Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Lasalocid
CAS No.:	67047-14-7
Cat. No.:	B10765891

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to developing and troubleshooting stable formulations of **Lasalocid** for research applications.

Frequently Asked Questions (FAQs)

Q1: What is **Lasalocid** and what is its mechanism of action?

A1: **Lasalocid** is a polyether ionophore antibiotic produced by *Streptomyces lasaliensis*.^{[1][2]} Its primary mechanism of action is to transport monovalent and divalent cations across lipid membranes, disrupting cellular ion homeostasis.^{[2][3][4]} This disruption of ion gradients, particularly of protons (H⁺), leads to the impairment of vesicular acidification in pathways such as endocytosis and autophagy.^{[5][6]}

Q2: What are the common solvents for dissolving **Lasalocid**?

A2: **Lasalocid** is soluble in several organic solvents, including Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), ethanol, and methanol.^[7] It is poorly soluble in water. For cell culture experiments, DMSO is a commonly used solvent for preparing stock solutions.

Q3: How should **Lasalocid** stock solutions be stored?

A3: It is recommended to store **Lasalocid** stock solutions at -20°C or -80°C to ensure stability. [1] One supplier suggests that solutions stored at -80°C are stable for up to 6 months, while those at -20°C are stable for one month. To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes.[1]

Q4: What is a typical working concentration for **Lasalocid** in in-vitro experiments?

A4: The effective concentration of **Lasalocid** can vary depending on the cell type and the specific assay. Published studies have used concentrations ranging from 0.1 µM to 10 µM.[5][8] It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific experimental setup.

Troubleshooting Guide

Issue: Precipitate formation upon addition of **Lasalocid** stock solution to cell culture medium.

This is a common issue due to the low aqueous solubility of **Lasalocid**. Here are some potential causes and solutions:

Potential Cause	Troubleshooting Steps
High final concentration of Lasalocid	- Determine the optimal working concentration through a dose-response curve to avoid using excessively high concentrations.
High concentration of the organic solvent (e.g., DMSO) in the final culture medium	- The final concentration of DMSO in the cell culture medium should typically be kept below 0.5%, as higher concentrations can be toxic to cells.[9][10][11] - Prepare a more dilute stock solution of Lasalocid to minimize the volume of organic solvent added to the medium.
Rapid addition of the stock solution to the medium	- Add the Lasalocid stock solution to the medium dropwise while gently vortexing or swirling the medium to facilitate mixing and prevent localized high concentrations that can lead to precipitation.
Presence of salts in the medium that may interact with Lasalocid	- While Lasalocid is known to interact with various cations, precipitation due to specific media components is not well-documented. However, as a general practice for compounds with low aqueous solubility, ensure the medium is at the correct temperature (typically 37°C) and pH before adding the compound.
Incorrect stock solution preparation	- Ensure the Lasalocid is fully dissolved in the organic solvent before further dilution. Gentle warming to 37°C and sonication can aid in dissolving the compound in DMSO.[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Lasalocid Stock Solution in DMSO

Materials:

- **Lasalocid** (powder)
- Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Methodology:

- Calculate the mass of **Lasalocid** required to prepare the desired volume of a 10 mM stock solution (Molecular Weight of **Lasalocid**: 590.8 g/mol). For example, for 1 mL of a 10 mM stock solution, you would need 5.908 mg of **Lasalocid**.
- Weigh the calculated amount of **Lasalocid** powder in a sterile microcentrifuge tube.
- Add the required volume of DMSO to the tube.
- Vortex the solution vigorously until the **Lasalocid** is completely dissolved. If necessary, gently warm the solution to 37°C or sonicate for short intervals to aid dissolution.[7]
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution in Cell Culture Medium

Materials:

- 10 mM **Lasalocid** stock solution in DMSO
- Pre-warmed (37°C) cell culture medium
- Sterile tubes

Methodology:

- Thaw an aliquot of the 10 mM **Lasalocid** stock solution at room temperature.
- Calculate the volume of the stock solution required to achieve the desired final concentration in your cell culture medium. For example, to prepare 10 mL of medium with a final **Lasalocid** concentration of 10 μ M, you would need 10 μ L of the 10 mM stock solution.
- In a sterile tube, add the required volume of the stock solution to a larger volume of pre-warmed cell culture medium.
- Immediately after adding the stock solution, gently vortex or invert the tube to ensure rapid and thorough mixing.
- Visually inspect the medium for any signs of precipitation.
- Use the freshly prepared working solution for your experiment. It is recommended to prepare the working solution immediately before use.

Data Presentation

Table 1: Solubility of **Lasalocid** in Various Solvents

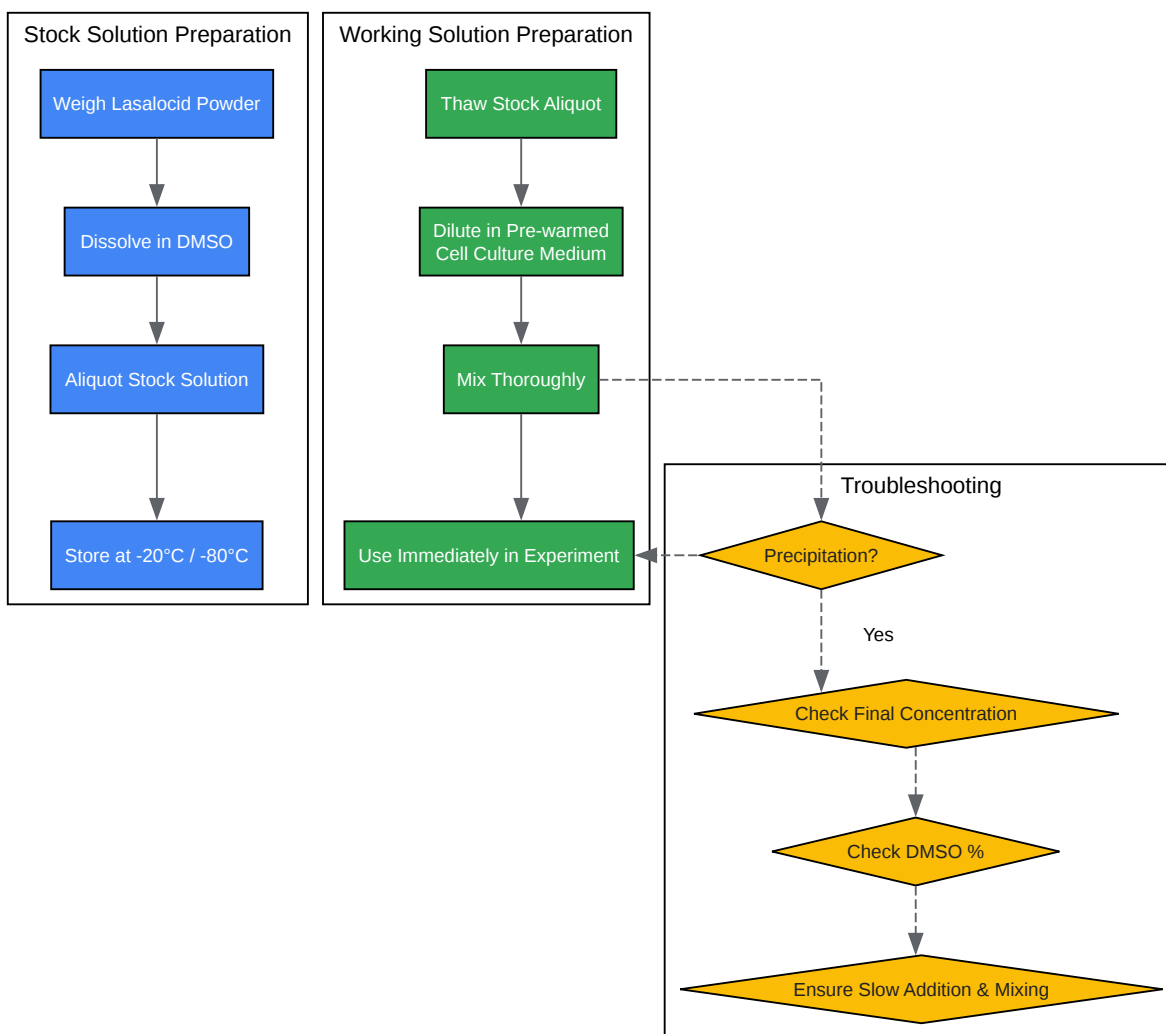
Solvent	Solubility	Reference
DMSO	100 mg/mL	[7]
Methanol	Soluble	[12]
Ethanol	Soluble	[2]
DMF	Soluble	[12]
Water	< 0.1 mg/mL (insoluble)	[7]

Table 2: Recommended Storage Conditions for **Lasalocid** Stock Solutions

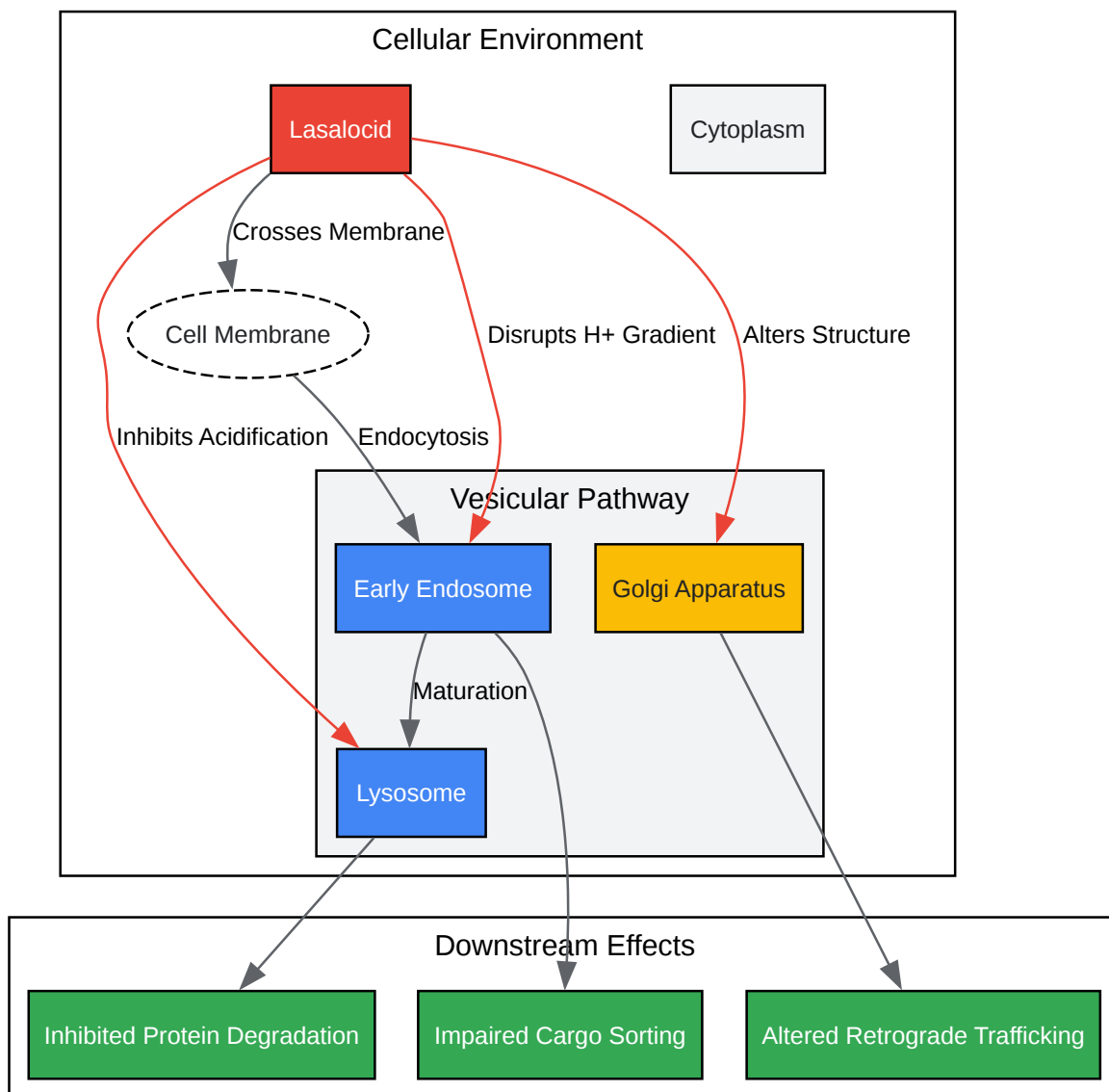
Storage Temperature	Recommended Duration	Reference
-80°C	Up to 6 months	[1]
-20°C	Up to 1 month	[1]

Visualizations

Experimental Workflow: Preparing Lasalocid Working Solution



Lasalocid's Impact on Vesicular Trafficking



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. glpbio.com \[glpbio.com\]](#)
- [2. fao.org \[fao.org\]](#)
- [3. Lasalocid | Anticoccidial drugs | Drugs | Various | Poultrymed \[poultrymed.com\]](#)
- [4. Lasalocid sodium \[sitem.herts.ac.uk\]](#)
- [5. Revisiting Old Ionophore Lasalocid as a Novel Inhibitor of Multiple Toxins - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Revisiting Old Ionophore Lasalocid as a Novel Inhibitor of Multiple Toxins - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Lasalocid sodium | Antibacterial | Antibiotic | Autophagy | TargetMol \[targetmol.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Dimethyl sulfoxide affects the viability and mineralization activity of apical papilla cells in vitro - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
- [11. Effect of DMSO concentration, cell density and needle gauge on the viability of cryopreserved cells in three dimensional hyaluronan hydrogel - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. famic.go.jp \[famic.go.jp\]](#)
- To cite this document: BenchChem. [Technical Support Center: Stable Lasalocid Formulation for Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10765891/docs#technical-support-center-stable-lasalocid-formulation-for-research\]](https://www.benchchem.com/product/b10765891/docs#technical-support-center-stable-lasalocid-formulation-for-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)